

# "Oxazol-5-YL-methylamine" dihydrochloride salt properties

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## Compound of Interest

Compound Name: Oxazol-5-YL-methylamine

Cat. No.: B15147029

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An In-depth Technical Guide to **Oxazol-5-YL-methylamine** Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Oxazol-5-YL-methylamine** dihydrochloride is a heterocyclic organic compound that serves as a versatile building block in the synthesis of more complex molecules.<sup>[1]</sup> Its structure, featuring an oxazole ring and a methylamine group, makes it a valuable intermediate in the development of novel pharmaceutical and agrochemical agents.<sup>[1]</sup> This technical guide provides a comprehensive overview of the known properties and applications of **Oxazol-5-YL-methylamine** dihydrochloride, with a focus on its physicochemical characteristics and its role in synthetic chemistry.

## Physicochemical Properties

The fundamental physicochemical properties of **Oxazol-5-YL-methylamine** dihydrochloride are summarized in the table below. While some data such as melting point, boiling point, and density are not readily available in public literature, the existing information provides a foundational understanding of the compound.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>2</sub> O·2HCl	[1][2]
Molecular Weight	171.06 g/mol	[1][2]
Appearance	Off-white to white solid	[1]
Purity	≥ 96%	[1]
Storage Conditions	0-8 °C	[1]
CAS Number	847491-00-3	[1][2]

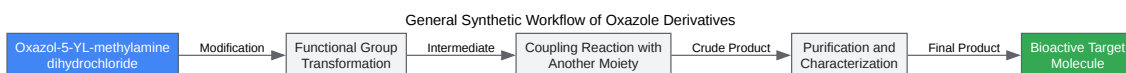
## Synthesis and Applications

**Oxazol-5-YL-methylamine** dihydrochloride is primarily utilized as a precursor in multi-step synthetic pathways. The oxazole moiety is a key structural feature in numerous biologically active compounds, and this dihydrochloride salt provides a convenient starting material for their elaboration.

### General Synthetic Applications

The van Leusen oxazole synthesis is a well-established method for forming the oxazole ring, which involves the reaction of an aldehyde with tosylmethyl isocyanide (TosMIC). While a specific synthesis protocol for **Oxazol-5-YL-methylamine** dihydrochloride is not detailed in the available literature, this general strategy is a cornerstone of oxazole chemistry.

A generalized workflow for the application of oxazole building blocks in synthesis is depicted below. This illustrates the logical flow from a starting material like **Oxazol-5-YL-methylamine** dihydrochloride to a final, more complex bioactive molecule.



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Caption: General Synthetic Workflow.

## Role in Drug Discovery and Agrochemicals

The oxazole ring is a common scaffold in medicinal chemistry due to its ability to participate in various biological interactions. Derivatives of oxazoles have been investigated for a wide range of therapeutic applications.<sup>[1]</sup> While the specific biological activity of **Oxazol-5-YL-methylamine** dihydrochloride is not documented, its use as a building block suggests its incorporation into molecules targeting:

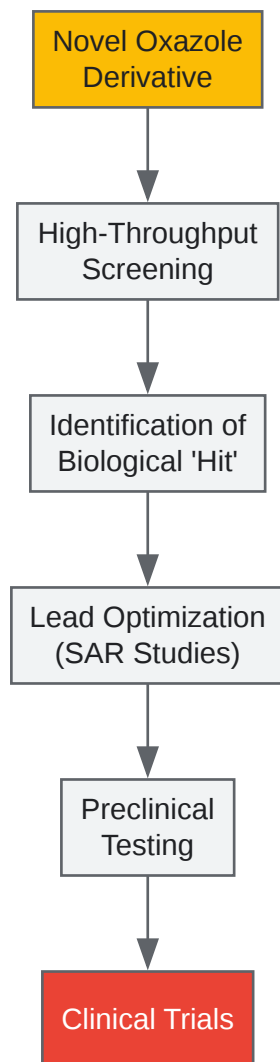
- Neurological Disorders: As indicated by its application in pharmaceutical development.<sup>[1]</sup>
- Enzyme Inhibition and Receptor Binding: Highlighting its potential in biochemical research.<sup>[1]</sup>

In the field of agrochemicals, oxazole-containing compounds are explored for their potential as herbicides and pesticides.<sup>[1]</sup> The stability and reactivity of the oxazole ring make it a suitable core for developing new crop protection agents.

## Biological Context: The Oxazole Moiety

While specific signaling pathways involving **Oxazol-5-YL-methylamine** dihydrochloride are not available, the broader class of oxazole-containing compounds is known to interact with various biological targets. The logical relationship for the investigation of a new oxazole derivative in a biological context is outlined in the diagram below.

## Biological Investigation of a Novel Oxazole Compound



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Caption: Biological Investigation Workflow.

## Experimental Protocols

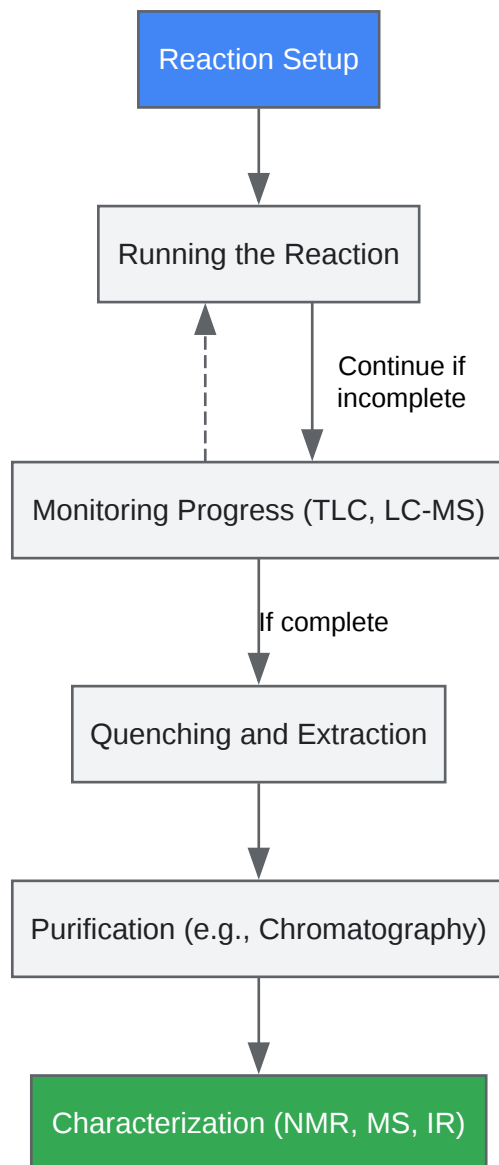
Detailed experimental protocols for the use of **Oxazol-5-YL-methylamine** dihydrochloride are not publicly available. However, for any synthetic application, a general experimental workflow would be followed.

## General Synthetic Procedure Outline

- **Reaction Setup:** The reaction vessel is charged with **Oxazol-5-YL-methylamine** dihydrochloride and an appropriate solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Addition:** The other reactants and any necessary catalysts or bases are added to the reaction mixture, often in a controlled manner (e.g., dropwise addition).
- **Reaction Monitoring:** The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, the mixture is quenched and undergoes an extraction procedure to isolate the crude product.
- **Purification:** The crude product is purified using techniques like column chromatography, recrystallization, or distillation to yield the pure desired compound.
- **Characterization:** The structure and purity of the final product are confirmed using analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

The logical flow of a typical chemical synthesis experiment is visualized in the following diagram.

## Standard Chemical Synthesis Workflow



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## References

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